

Technical Guide: 5-Bromo-3-methylpentanoic Acid (CAS 39865-86-6)

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Compound of Interest

Compound Name: 5-Bromo-3-Methylpentanoic Acid

CAS No.: 39865-86-6

Cat. No.: B15897465

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for **5-Bromo-3-methylpentanoic acid**. Specific experimental data for this compound is limited. Therefore, general protocols and safety information for related compounds are provided for guidance and should be adapted with caution and appropriate safety measures in a laboratory setting.

Chemical Identity and Properties

5-Bromo-3-methylpentanoic acid is a halogenated carboxylic acid. Its chemical structure and basic properties are summarized below.

Table 1: Chemical Identification

Identifier	Value	Reference
CAS Number	39865-86-6	[1]
IUPAC Name	5-bromo-3-methylpentanoic acid	[1]
Molecular Formula	C6H11BrO2	[1]
Canonical SMILES	<chem>CC(CCBrc)CC(=O)O</chem>	[1]
InChI Key	LENIIUZOQQGJJC-UHFFFAOYSA-N	[1]

Table 2: Computed Physicochemical Properties

Property	Value	Reference
Molecular Weight	195.05 g/mol	[1]
XLogP3	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	4	[1]
Exact Mass	193.99424 g/mol	[1]
Monoisotopic Mass	193.99424 g/mol	[1]
Topological Polar Surface Area	37.3 Å ²	[1]
Heavy Atom Count	9	[1]

Note: The data in Table 2 are computationally derived and have not been experimentally verified.

Experimental Data (Limited)

Experimental data for the physical properties of **5-Bromo-3-methylpentanoic acid** are not readily available in the searched literature. For a related compound, 2-bromo-3-methylpentanoic acid, the following experimental data has been reported:

Table 3: Experimental Physical Properties of 2-Bromo-3-methylpentanoic acid (CAS 42880-22-8)

Property	Value	Reference
Boiling Point	240.5 °C at 760 mmHg	[2]
Density	1.432 g/cm ³	[2]
Refractive Index	1.485	[2]
Flash Point	99.3 °C	[2]

These values should be considered as estimates for **5-Bromo-3-methylpentanoic acid** and require experimental verification.

General Experimental Protocols

In the absence of specific experimental protocols for **5-Bromo-3-methylpentanoic acid**, the following are general methodologies for determining the key physical properties of carboxylic acids.

Determination of Melting Point

The melting point of a solid organic compound can be determined using a melting point apparatus.

Methodology:

- A small, dry sample of the crystalline compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.

- The temperature range from the first appearance of liquid (onset of melting) to the complete liquefaction of the solid is recorded as the melting range. A narrow melting range is indicative of a pure compound.

Determination of Boiling Point

The boiling point of a liquid organic compound can be determined by distillation.

Methodology:

- The liquid sample is placed in a distillation flask with boiling chips.
- A distillation apparatus is assembled with a condenser and a collection flask.
- The sample is heated, and the temperature of the vapor is monitored with a thermometer.
- The constant temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point.

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-Bromo-3-methylpentanoic acid** is not readily available. The following safety information is based on general knowledge of halogenated carboxylic acids and data for structurally similar compounds.

General Hazards:

- Corrosive: Halogenated organic acids are often corrosive and can cause severe skin burns and eye damage.
- Irritant: May cause respiratory tract irritation.
- Toxicity: The toxicological properties have not been thoroughly investigated. Handle with care.

Recommended Precautions:

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile).
 - Wear safety goggles or a face shield.
 - Wear a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors or dust. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep the container tightly closed.

Spectroscopic Data

Specific spectroscopic data such as NMR or mass spectrometry for **5-Bromo-3-methylpentanoic acid** is not available in the searched databases. General principles suggest that:

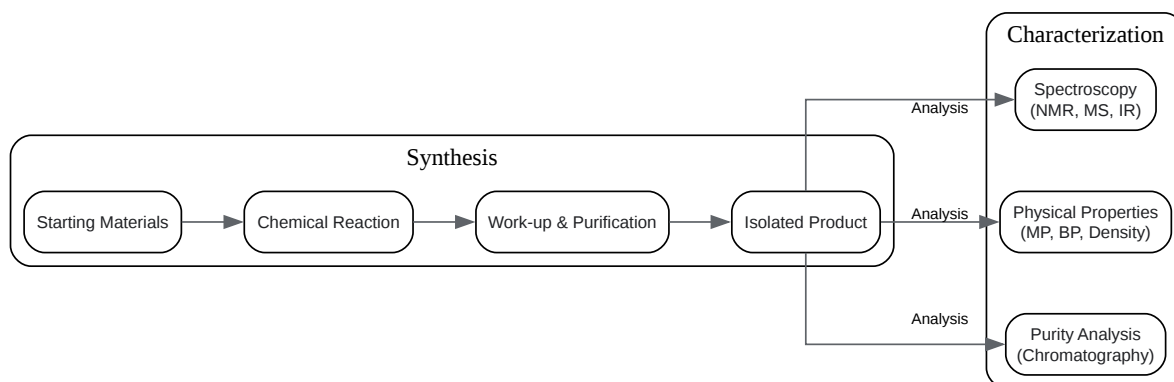
- ^1H NMR: Would show signals corresponding to the methyl, methine, and methylene protons, with chemical shifts influenced by the adjacent bromine and carboxylic acid groups.
- ^{13}C NMR: Would show distinct signals for each of the six carbon atoms.
- Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak and characteristic fragmentation patterns, including the isotopic pattern of bromine.

Biological Activity and Signaling Pathways

There is currently no information available in the public domain regarding the biological activity or associated signaling pathways of **5-Bromo-3-methylpentanoic acid**.

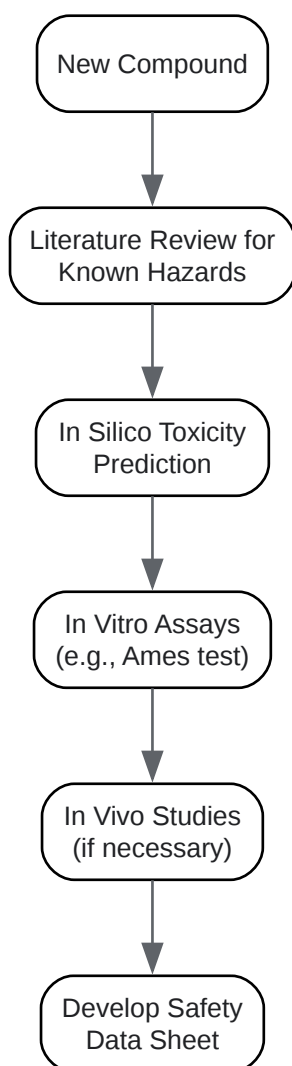
Experimental Workflows (Illustrative)

The following diagrams illustrate general workflows for the characterization and synthesis of a novel organic compound like **5-Bromo-3-methylpentanoic acid**.



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Caption: General workflow for synthesis and characterization.



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Caption: Workflow for a preliminary safety assessment.

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References

- 1. [5-Bromo-3-Methylpentanoic Acid | C₆H₁₁BrO₂ | CID 21181980 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]

- [2. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
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